Structure-activity relationship (SAR) of pyrazole-4-carboxylic acids

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Compound of Interest

Compound Name:	*5-(Phenoxymethyl)-1H-pyrazole-4-carboxylic acid*
CAS No.:	*91478-47-6*
Cat. No.:	*B3166900*

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Case Study: Xanthine Oxidase (XO) Inhibition (Hyperuricemia & Gout)

Xanthine Oxidase (XO) is a molybdenum-containing enzyme responsible for oxidizing hypoxanthine to xanthine, and subsequently to uric acid. Overproduction of uric acid leads to hyperuricemia and gout. While Allopurinol (a purine analogue) and Febuxostat (a non-purine thiazole) are clinical standards, they carry risks of hypersensitivity and cardiovascular events, respectively.

Recent SAR campaigns have utilized a "molecular cleavage and reassembly" strategy of allopurinol to design novel non-purine inhibitors based on the 1-(4-cyanopyrimidin-2-yl)-1H-pyrazole-4-carboxylic acid scaffold[1].

SAR Mechanistic Insights

The pyrazole-4-carboxylic acid core acts as a superior anchor within the XO active site compared to traditional thiazoles.

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- Active Site Anchoring: Molecular dynamics reveal that the 4-carboxylic acid forms a critical salt bridge with Arg880, while the NH group of the pyrazole forms a novel hydrogen bond with Ser876[1].

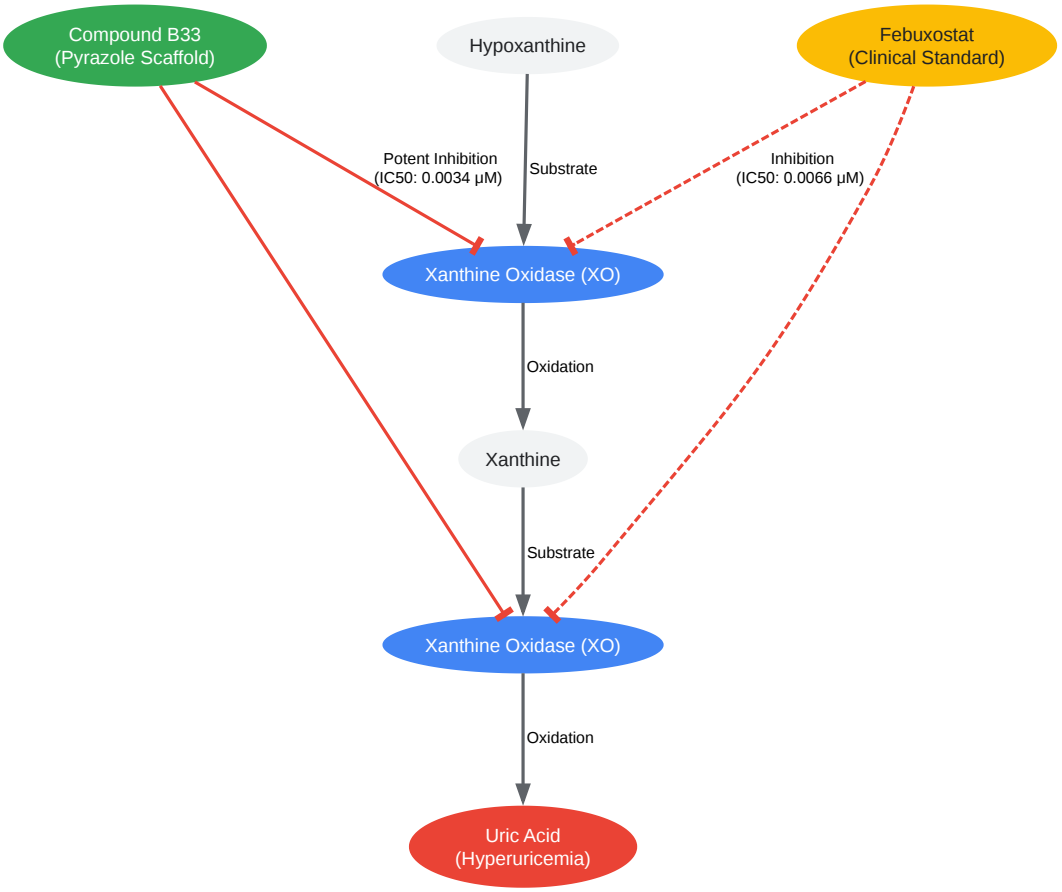
- Substituent Effects: The coexistence of a polar group (e.g., OH or NH) at the 6-position of the pyrimidine and an amino group at the 5-position of the pyrazole is strictly required to maximize XO inhibitory potency[1].

Quantitative Performance Comparison

Compound	Scaffold Type	XO Inhibitory Activity (IC_{50})	Inhibition Mode	In Vivo Efficacy (Mice)
Allopurinol	Purine Analogue	7.4000 μM	Competitive	Baseline standard
Febuxostat	Thiazole-carboxylic acid	0.0066 μM	Mixed-type	High
Compound B33	Pyrazole-4-carboxylic acid	0.0034 μM	Mixed-type	51.9% reduction in serum uric acid (5 mg/kg oral)

Data demonstrates that the optimized pyrazole derivative (Compound B33) achieves a two-fold improvement in in vitro potency over Febuxostat[1].

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Fig 1: XO-mediated uric acid synthesis pathway and comparative inhibition by Compound B33.

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Experimental Workflow: Self-Validating Spectrophotometric XO Assay

To objectively validate the IC_{50} values, we utilize a continuous spectrophotometric assay. Causality note: Uric acid absorbs strongly at 295 nm, whereas hypoxanthine and xanthine do not. Monitoring this specific wavelength provides a direct, real-time readout of enzyme velocity.

- Buffer Preparation: Prepare 50 mM potassium phosphate buffer (pH 7.5) containing 1 mM EDTA to prevent trace heavy metal interference.
- Enzyme & Inhibitor Pre-incubation: Mix 0.05 U/mL of bovine milk XO with varying concentrations of the inhibitor (e.g., Compound B33, 0.001 to 10 μM) in a 96-well UV-transparent plate. Crucial Step: Incubate for 15 minutes at 37°C. This accounts for the slow-binding kinetics typical of mixed-type inhibitors.
- Reaction Initiation: Add xanthine substrate to a final concentration of 50 μM to initiate the reaction.
- Kinetic Readout: Immediately monitor the absorbance increase at 295 nm for 5 minutes using a microplate reader.
- Validation Controls: Include a No-Enzyme Control (to subtract spontaneous substrate oxidation) and a Febuxostat Positive Control (to normalize inter-assay variability).

Case Study: ALKBH1 Inhibition (Gastric Cancer Epigenetics)

ALKBH1 is a DNA N6-methyladenine (6mA) demethylase. Its dysregulation is heavily implicated in gastric cancer, where it suppresses the AMP-activated protein kinase (AMPK) signaling pathway by demethylating 6mA sites on target genes, driving the Warburg effect[2][3]. Historically, ALKBH1 lacked potent, specific small-molecule inhibitors.

Recent breakthroughs identified 1H-pyrazole-4-carboxylic acid derivative Compound 29 as a highly potent ALKBH1 inhibitor[4][5].

SAR Mechanistic Insights

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Unlike the XO active site which relies on salt bridges, the ALKBH1 active site requires direct metal chelation.

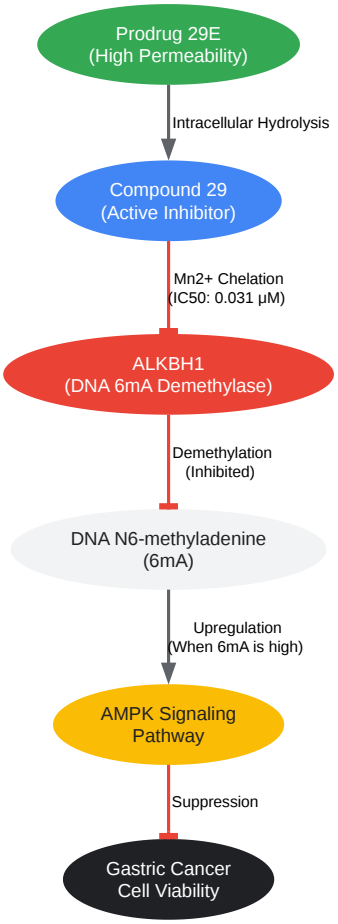
- Metal Chelation: Docking and SAR studies confirm that the nitrogen atom at the 2′-position of the pyrazole ring, working in tandem with the 4-carboxylic acid, chelates the essential Mn^{2+} ion in the ALKBH1 active site[4].
- Positional Sensitivity: Moving the carboxylic acid from the 4-position to the 3-position (Compound 11) completely disrupts this chelation geometry, resulting in a catastrophic 1200-fold decrease in activity[4].
- Prodrug Strategy: Because the highly polar carboxylic acid limits cell membrane permeability, esterification into a prodrug (Compound 29E) was required to achieve in vivo cellular efficacy[5][6].

Quantitative Performance Comparison

Compound	Modification	ALKBH1 IC_{50} (FP Assay)	Cellular Permeability	Gastric Cancer Cell Viability (HGC27)
Compound 3	Early Hit	~0.500 μM	Poor	Minimal effect
Compound 11	3-carboxylic acid shift	>100 μM	Poor	Inactive
Compound 29	Optimized 4-carboxylic acid	0.031 μM	Poor	Minimal effect (due to exclusion)
Compound 29E	Ester Prodrug of 29	N/A (requires hydrolysis)	Excellent	Significant Inhibition

Data shows that fixing the carboxylic acid at the 4-position is non-negotiable for target binding, while the prodrug strategy bridges the gap between biochemical potency and phenotypic efficacy[4][6].

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Fig 2: Mechanism of Prodrug 29E restoring AMPK signaling via ALKBH1 inhibition in gastric cancer.

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Experimental Workflow: Fluorescence Polarization (FP) Demethylase Assay

To measure ALKBH1 activity accurately, we employ a self-validating Fluorescence Polarization (FP) assay. Causality note: FP measures the rotational speed of a fluorophore. A fluorescently labeled DNA probe bound to a bulky anti-6mA antibody rotates slowly (High FP). If ALKBH1 successfully demethylates the DNA, the antibody dissociates, and the free DNA rotates rapidly (Low FP). Inhibitors preserve the High FP state.

- Probe Preparation: Synthesize a 5'-FAM labeled double-stranded DNA oligonucleotide containing a single central 6mA site.
- Enzymatic Reaction: In a 384-well black microplate, combine 50 nM ALKBH1 enzyme, 20 nM FAM-DNA probe, 100 μM α-ketoglutarate, 100 μM ascorbic acid, and 50 μM $MnCl_2$ in HEPES buffer (pH 7.0).
- Inhibitor Addition: Add Compound 29 at varying concentrations (0.001 to 10 μM). Incubate at 37°C for 1 hour.
- Antibody Binding: Quench the reaction with EDTA (to chelate Mn^{2+} and stop ALKBH1). Add an excess of anti-6mA specific antibody. Incubate for 30 minutes at room temperature to allow complex formation.
- Readout & Validation: Measure FP using a microplate reader (Excitation: 485 nm, Emission: 535 nm).
    - Self-Validation: A reaction lacking ALKBH1 must yield maximum FP (100% inhibition control), while a reaction lacking the inhibitor yields minimum FP (0% inhibition control).

Conclusion

The pyrazole-4-carboxylic acid scaffold is not merely a structural placeholder; it is a highly programmable pharmacophore. As demonstrated, its precise geometry allows it to outcompete clinical standards like Febuxostat via novel hydrogen bonding networks in Xanthine Oxidase[1], while simultaneously serving as a highly specific metal-chelating warhead against challenging epigenetic targets like ALKBH1[4][5]. For drug development professionals, this scaffold

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represents a versatile starting point for designing high-affinity, target-specific inhibitors, provided that prodrug strategies are employed when intracellular permeability is required.

References

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